

How to dissolve and store TMN355 for in vitro assays

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Compound of Interest

Compound Name: TMN355

Cat. No.: B560287

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Application Notes and Protocols for TMN355

Version: 1.0

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Introduction

TMN355 is a potent and selective small molecule inhibitor of cyclophilin A (CypA), a ubiquitous protein involved in protein folding, immune response, and viral infections.[1][2][3] With an IC₅₀ value of 1.52 nM, **TMN355** offers a powerful tool for studying the roles of CypA in various cellular processes.[1][2] These application notes provide detailed protocols for the dissolution and storage of **TMN355** for use in in vitro assays, ensuring optimal performance and reproducibility of experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **TMN355** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₂₁ H ₁₄ ClFN ₂ O ₂	[1][3]
Molecular Weight	380.8 g/mol	[1][3]
Appearance	White to off-white/yellow solid	[4][5]
Purity	≥98%	[1]
CAS Number	1186372-20-2	[1][3]

Solubility and Stock Solution Preparation

Proper dissolution of **TMN355** is critical for accurate and reproducible experimental results. Due to its hydrophobic nature, **TMN355** is insoluble in aqueous solutions like water and ethanol.[2] The recommended solvent for preparing stock solutions is dimethyl sulfoxide (DMSO).

Solubility Data

Solvent	Maximum Concentration	Notes	Reference
DMSO	31.25 - 76 mg/mL (approximately 82 - 200 mM)	Use of fresh, anhydrous DMSO is recommended as it is hygroscopic.[2][4] Ultrasonic assistance may be required for complete dissolution. [4]	[1][2][4]
Water	Insoluble	-	[2]
Ethanol	Insoluble	-	[2]

Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **TMN355** powder
- Anhydrous, sterile DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Optional: Sonicator water bath

Procedure:

- **Equilibrate Reagents:** Allow the vial of **TMN355** powder and the DMSO to come to room temperature before opening to prevent condensation.
- **Weighing (Optional but Recommended):** For precise concentration, it is advisable to weigh the amount of **TMN355** powder. However, for ease of use, many suppliers provide the compound in pre-weighed amounts (e.g., 1 mg, 5 mg).
- **Calculating DMSO Volume:** To prepare a 10 mM stock solution, use the following formula:
$$\text{Volume of DMSO } (\mu\text{L}) = (\text{Mass of } \mathbf{TMN355} \text{ (mg)} / 380.8 \text{ g/mol}) * 100,000$$

Example: For 1 mg of **TMN355**, you would add 262.6 μL of DMSO.
- **Dissolution:** a. Add the calculated volume of sterile DMSO to the vial containing the **TMN355** powder. b. Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. c. Visually inspect the solution for any undissolved particulates. If present, sonicate the vial in a water bath for 5-10 minutes.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.[\[2\]](#)

Storage and Stability

Proper storage of both the solid compound and its stock solutions is essential to maintain its activity.

Storage Conditions

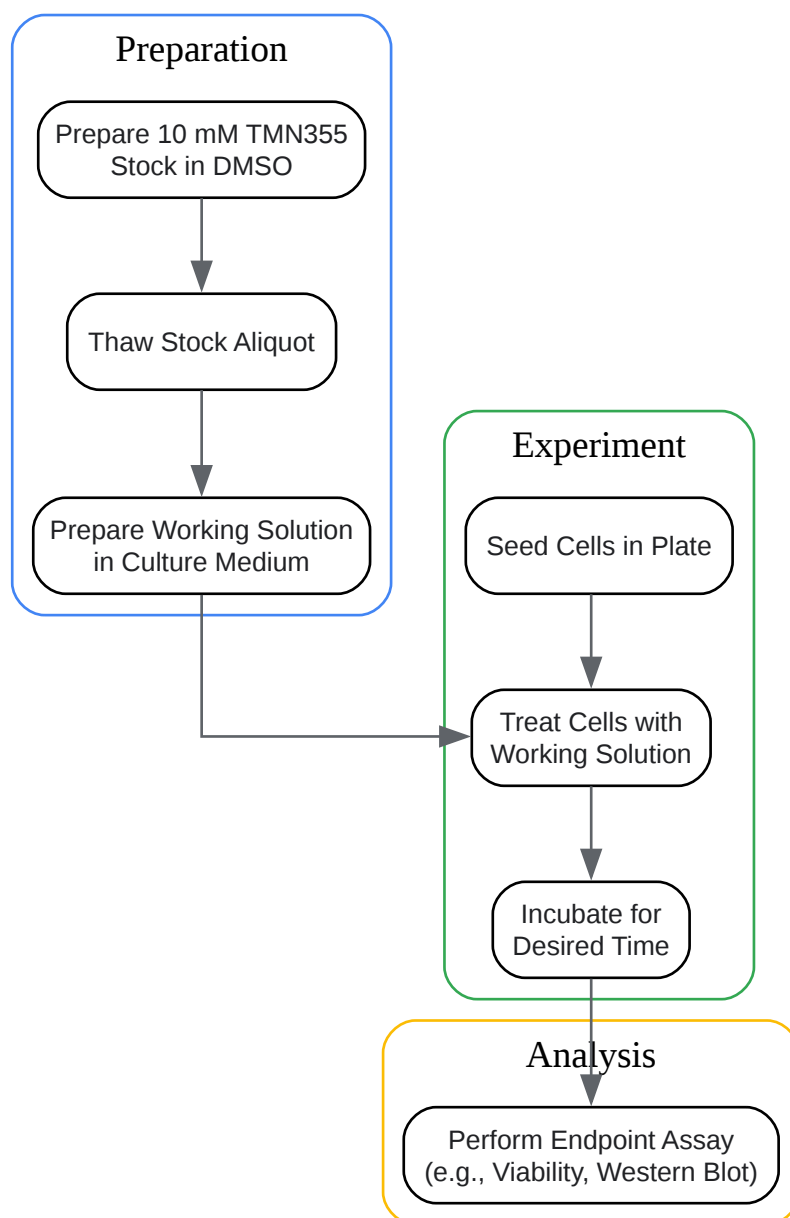
Form	Storage Temperature	Duration	Notes	Reference
Solid Powder	-20°C	≥ 3-4 years	Can be shipped at room temperature.	[1][2][4]
4°C	2 years	[4]		
In DMSO	-80°C	1-2 years	Recommended for long-term storage of aliquots.	[2][4]
-20°C	1 month to 1 year	Suitable for shorter-term storage.	[2][4]	

Note: Some sources advise against long-term storage of solutions and recommend using them soon after preparation.[5]

Protocol for In Vitro Assays

TMN355 has been successfully used in a variety of cell-based assays at concentrations typically in the micromolar to nanomolar range.[1][6][7]

General Workflow for Cell-Based Assays



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Caption: General workflow for using **TMN355** in cell-based assays.

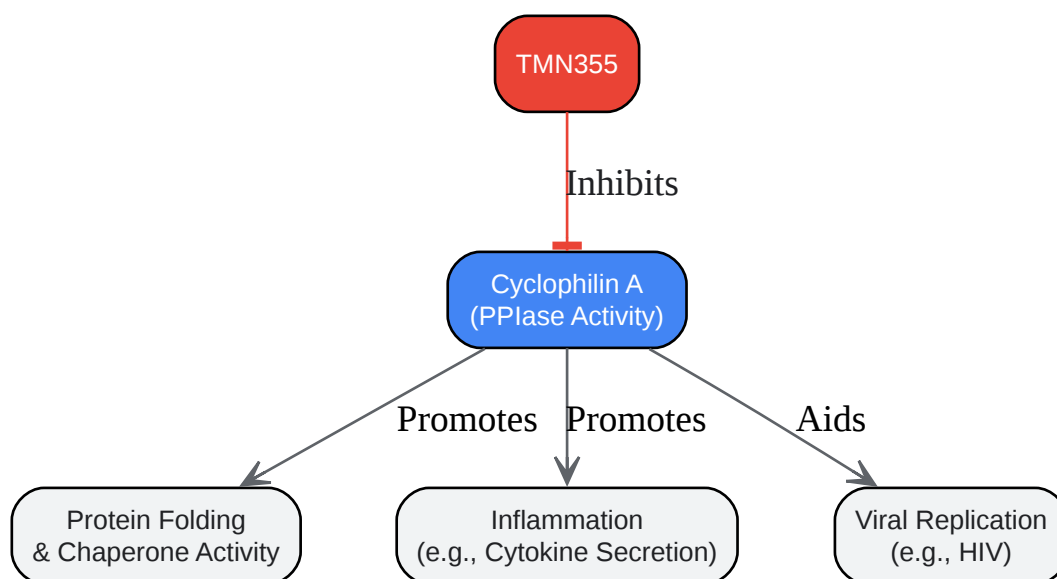
Recommended Practices for In Vitro Use

- **Final DMSO Concentration:** When diluting the DMSO stock solution into your aqueous cell culture medium, ensure the final concentration of DMSO is non-toxic to your cells, typically $\leq 0.5\%$.^[8] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

- **Working Concentrations:** The effective concentration of **TMN355** can vary depending on the cell type and the specific assay. A dose-response experiment is recommended to determine the optimal concentration for your system. Published studies have used concentrations ranging from 0.1 μM to 10 μM .^{[1][6][7]}
- **Example Dilution:** To achieve a final concentration of 1 μM **TMN355** in 1 mL of culture medium from a 10 mM stock:
 - Prepare an intermediate dilution by adding 1 μL of the 10 mM stock to 999 μL of culture medium to get a 10 μM working solution.
 - Add 100 μL of this 10 μM working solution to 900 μL of medium in your culture well for a final concentration of 1 μM . The final DMSO concentration would be 0.01%.

Mechanism of Action: Cyclophilin A Inhibition

TMN355 exerts its effects by directly inhibiting the enzymatic activity of Cyclophilin A (CypA).^[2] ^[3] CypA is a peptidyl-prolyl isomerase that plays a key role in protein folding.^[1] In the context of disease, CypA is implicated in inflammatory processes and is co-opted by viruses, such as HIV, to aid in their replication.^[1] By inhibiting CypA, **TMN355** can modulate these downstream pathways.



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Caption: Simplified signaling pathway showing **TMN355** inhibition of Cyclophilin A.

Safety Precautions

Handle **TMN355** with appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[9] Avoid inhalation of the powder and contact with skin and eyes.[9] Work in a well-ventilated area or a chemical fume hood.[9] For detailed safety information, refer to the Material Safety Data Sheet (MSDS).

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